

Personal protective equipment for handling 3-Oxobutanoyl chloride

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Compound of Interest

Compound Name: 3-Oxobutanoyl chloride

Cat. No.: B1590573

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Essential Safety and Handling Guide for 3-Oxobutanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Oxobutanoyl chloride** (also known as acetoacetyl chloride). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this corrosive and reactive chemical.

I. Hazard Summary and Personal Protective Equipment (PPE)

3-Oxobutanoyl chloride is a corrosive liquid that can cause severe skin burns and eye damage.[1] It is also harmful if inhaled and reacts violently with water, liberating toxic gas.[2][3] It is a combustible material and is sensitive to moisture.[2][4]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C4H5ClO2	PubChem
Molecular Weight	120.53 g/mol	PubChem
Boiling Point	55 °C / 12 mmHg	
Density	1.27 g/mL at 25 °C	
Flash Point	71 °C (closed cup)	

Mandatory Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense when handling **3-Oxobutanoyl chloride**. The following table outlines the minimum required PPE.

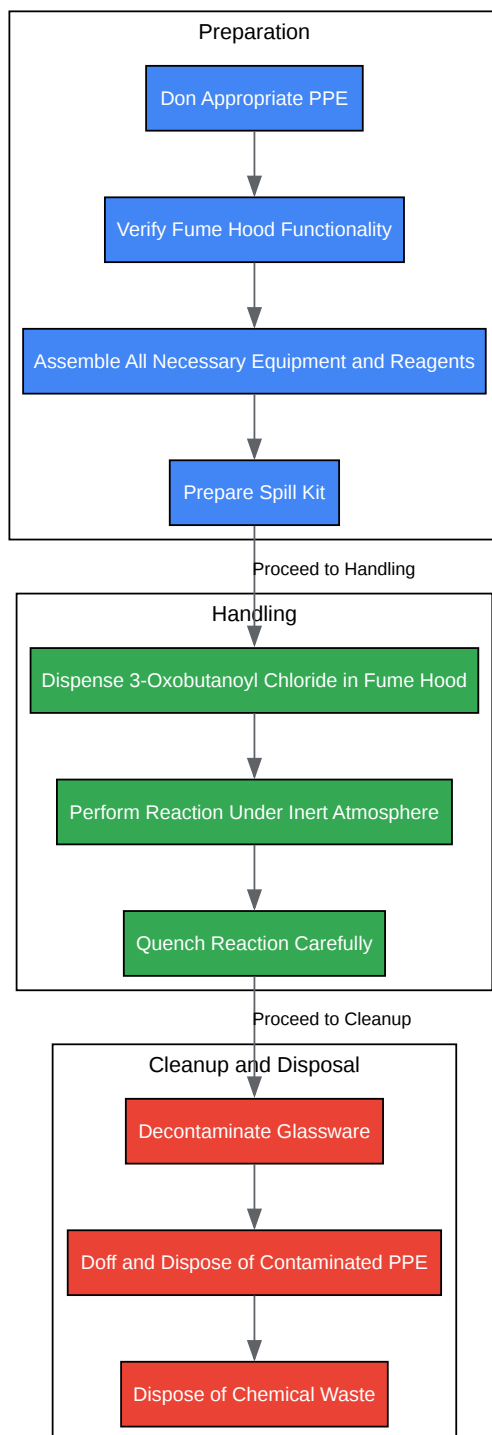
Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles and a full-face shield.	OSHA 29 CFR 1910.133 or EN166[2]
Skin	Chemical-resistant gloves (Nitrile rubber recommended) and a lab coat. For larger quantities or increased risk of splash, an impervious apron or full-body suit is required.	EN 374 for gloves[1]
Respiratory	A NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges for organic vapors and acid gases, or a full-face respirator. [2][4]	OSHA 29 CFR 1910.134 or EN 149[2]

II. Operational Plan: Step-by-Step Handling Procedure

All operations involving **3-Oxobutanoyl chloride** must be conducted within a certified chemical fume hood.^[5] Eyewash stations and safety showers must be readily accessible.^[2]

Experimental Workflow:

Workflow for Handling 3-Oxobutanoyl Chloride

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Caption: A logical workflow for the safe handling of **3-Oxobutanoyl chloride**, from preparation to disposal.

Detailed Methodologies:

- Preparation:
 - Don all required PPE as specified in the table above.
 - Ensure the chemical fume hood is operational with a face velocity between 80-120 feet per minute.
 - Assemble all necessary glassware, reagents, and spill containment materials within the fume hood.
 - Keep a spill kit readily available. The kit should contain an inert absorbent material (e.g., vermiculite or sand), a neutralizing agent for acids (e.g., sodium bicarbonate), and appropriate waste disposal bags.
- Handling:
 - Handle **3-Oxobutanoyl chloride** under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.[\[5\]](#)
 - Use spark-proof tools and equipment to avoid ignition sources.[\[5\]](#)
 - When dispensing, do so slowly and carefully to avoid splashes.
 - Close the container tightly after use.[\[5\]](#)
- In Case of a Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material.
 - Carefully collect the absorbed material using non-sparking tools and place it in a designated, labeled waste container.

- Decontaminate the spill area with a suitable neutralizing agent.

III. Disposal Plan

Proper disposal of **3-Oxobutanoyl chloride** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Disposal:

Waste Stream	Disposal Procedure
Unused 3-Oxobutanoyl Chloride	Collect in a designated, labeled, and tightly sealed container. Dispose of as hazardous chemical waste through your institution's environmental health and safety (EHS) office.
Contaminated Labware (e.g., gloves, pipette tips)	Place in a sealed, labeled bag or container. Dispose of as hazardous solid waste.
Contaminated Solvents and Reaction Mixtures	Collect in a designated, labeled, and sealed waste container. Do not mix with incompatible waste streams. Dispose of as hazardous liquid waste.
Empty Containers	Rinse the empty container three times with a suitable solvent (e.g., dichloromethane) in the fume hood. Collect the rinsate as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Emergency First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[\[2\]](#) Seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[\[2\]](#) Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2] Call for immediate medical assistance.

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